

An In-Depth Technical Guide to p-t-Butylphenyl diphenyl phosphate-d10

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Compound of Interest

Compound Name: *p-t-Butylphenyl diphenyl phosphate-d10*

Cat. No.: *B15558302*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the deuterated organophosphate, **p-t-Butylphenyl diphenyl phosphate-d10**. It is intended to be a core resource for researchers, scientists, and drug development professionals who utilize this compound as an internal standard or for other analytical applications. This document details its chemical structure, physical properties, and proposed methodologies for its synthesis and analysis.

Introduction

p-t-Butylphenyl diphenyl phosphate-d10 is the deuterium-labeled form of p-t-butylphenyl diphenyl phosphate. The non-labeled compound is an organophosphate ester widely used as a flame retardant and plasticizer in various industrial applications. Due to its prevalence, there is a need for accurate quantification in environmental and biological samples. The deuterated analog serves as an ideal internal standard for mass spectrometry-based analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), providing a high degree of accuracy in quantification.[1] The incorporation of ten deuterium atoms on the two phenyl rings offers a significant mass shift

from the native compound, ensuring clear differentiation in mass spectra without substantially altering its chemical and physical behavior.

Chemical Structure and Properties

The chemical structure of **p-t-Butylphenyl diphenyl phosphate-d10** features a central phosphate group esterified with one p-t-butylphenyl group and two deuterated phenyl groups.

Quantitative Data Summary

The following table summarizes the key quantitative data for **p-t-Butylphenyl diphenyl phosphate-d10**.

Property	Value	Source
Molecular Formula	C ₂₂ D ₁₀ H ₁₃ O ₄ P	[2]
Molecular Weight	392.45 g/mol	[2]
Unlabeled CAS Number	981-40-8	[3]
Appearance	Neat (unless in solution)	[2]
Isotopic Purity	Typically >98% (Varies by supplier, refer to Certificate of Analysis)	N/A
Chemical Purity	Typically >98% (Varies by supplier, refer to Certificate of Analysis)	N/A

Note: Isotopic and chemical purity are critical parameters that should be confirmed with the supplier's Certificate of Analysis for a specific lot.

Experimental Protocols

While specific, detailed experimental protocols for the synthesis and analysis of **p-t-Butylphenyl diphenyl phosphate-d10** are not readily available in peer-reviewed literature, the following sections provide generalized yet comprehensive methodologies based on established principles of organophosphate chemistry and analytical techniques.

Proposed Synthesis of p-t-Butylphenyl diphenyl phosphate-d10

The synthesis of **p-t-Butylphenyl diphenyl phosphate-d10** can be approached by reacting p-t-butylphenyl dichlorophosphate with deuterated phenol (phenol-d6). This method is a common route for creating asymmetric phosphate esters.

Materials:

- p-t-Butylphenyl dichlorophosphate
- Phenol-d6
- Anhydrous pyridine or other suitable base
- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent
- Deionized water
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for chromatography elution

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve p-t-butylphenyl dichlorophosphate (1.0 equivalent) in anhydrous DCM.
- **Addition of Phenol-d6:** To this solution, add a solution of phenol-d6 (2.0 equivalents) and anhydrous pyridine (2.2 equivalents) in anhydrous DCM dropwise from the dropping funnel at 0 °C (ice bath).

- Reaction: Allow the reaction mixture to slowly warm to room temperature and stir overnight under a nitrogen atmosphere.
- Work-up:
 - Quench the reaction by the slow addition of deionized water.
 - Transfer the mixture to a separatory funnel and wash sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield pure **p-t-Butylphenyl diphenyl phosphate-d10**.
- Characterization: Confirm the structure and purity of the final product using ^1H NMR, ^{31}P NMR, and high-resolution mass spectrometry (HRMS).

Analytical Method: Quantification using LC-MS/MS

This protocol outlines the use of **p-t-Butylphenyl diphenyl phosphate-d10** as an internal standard for the quantification of its non-deuterated analog in a sample matrix (e.g., environmental water, biological fluid).

Materials and Equipment:

- p-t-Butylphenyl diphenyl phosphate (native standard)
- **p-t-Butylphenyl diphenyl phosphate-d10** (internal standard)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Sample matrix

- Solid Phase Extraction (SPE) cartridges (if sample cleanup is required)
- High-Performance Liquid Chromatography (HPLC) system coupled to a tandem mass spectrometer (MS/MS)

Procedure:

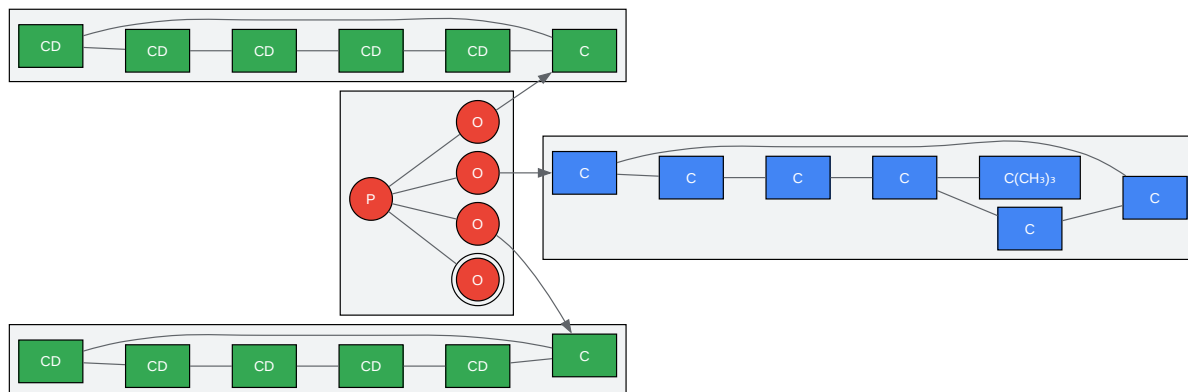
- Preparation of Standard Solutions:
 - Prepare a stock solution of the native standard (e.g., 1 mg/mL) in acetonitrile.
 - Prepare a stock solution of the internal standard (**p-t-Butylphenyl diphenyl phosphate-d10**) (e.g., 1 mg/mL) in acetonitrile.
 - From the stock solutions, prepare a series of calibration standards by serial dilution to cover the expected concentration range in the samples. Each calibration standard should be spiked with a constant concentration of the internal standard.
- Sample Preparation:
 - To a known volume of the sample, add a known amount of the internal standard solution.
 - If necessary, perform sample cleanup and concentration using an appropriate technique, such as solid-phase extraction (SPE).
- LC-MS/MS Analysis:
 - Chromatographic Conditions:
 - Column: A suitable C18 reversed-phase column.
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A suitable gradient to achieve separation of the analyte from matrix components.

- Injection Volume: 5-10 μ L.
- Mass Spectrometric Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), positive or negative mode (to be optimized).
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Native compound: Determine the precursor ion and at least two product ions.
 - Internal Standard (d10): Determine the precursor ion and at least two product ions corresponding to the deuterated compound.
- Data Analysis:
 - Generate a calibration curve by plotting the ratio of the peak area of the native analyte to the peak area of the internal standard against the concentration of the native analyte for the calibration standards.
 - Quantify the amount of the native analyte in the samples by using the peak area ratio from the sample and interpolating from the calibration curve.

Visualizations

The following diagrams illustrate the chemical structure and proposed experimental workflows.

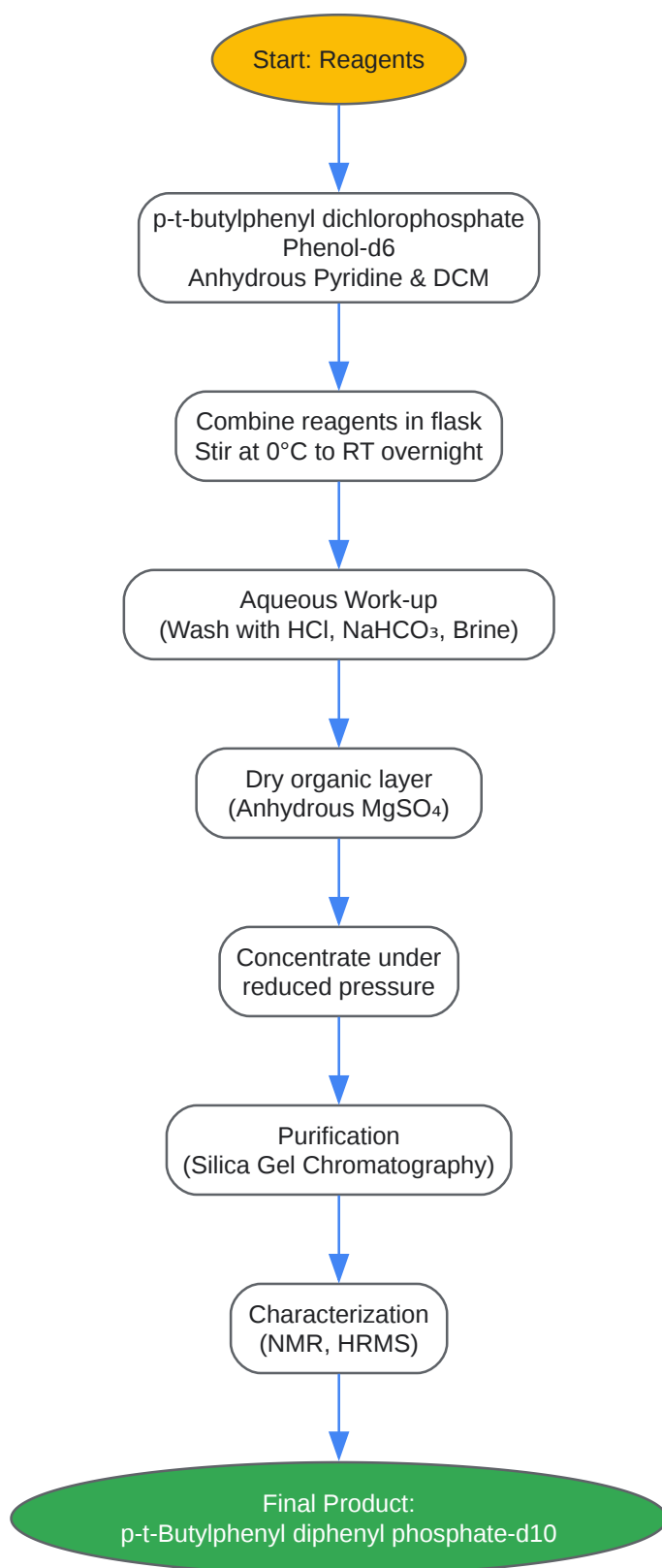
Chemical Structure



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Caption: Chemical structure of **p-t-Butylphenyl diphenyl phosphate-d10**.

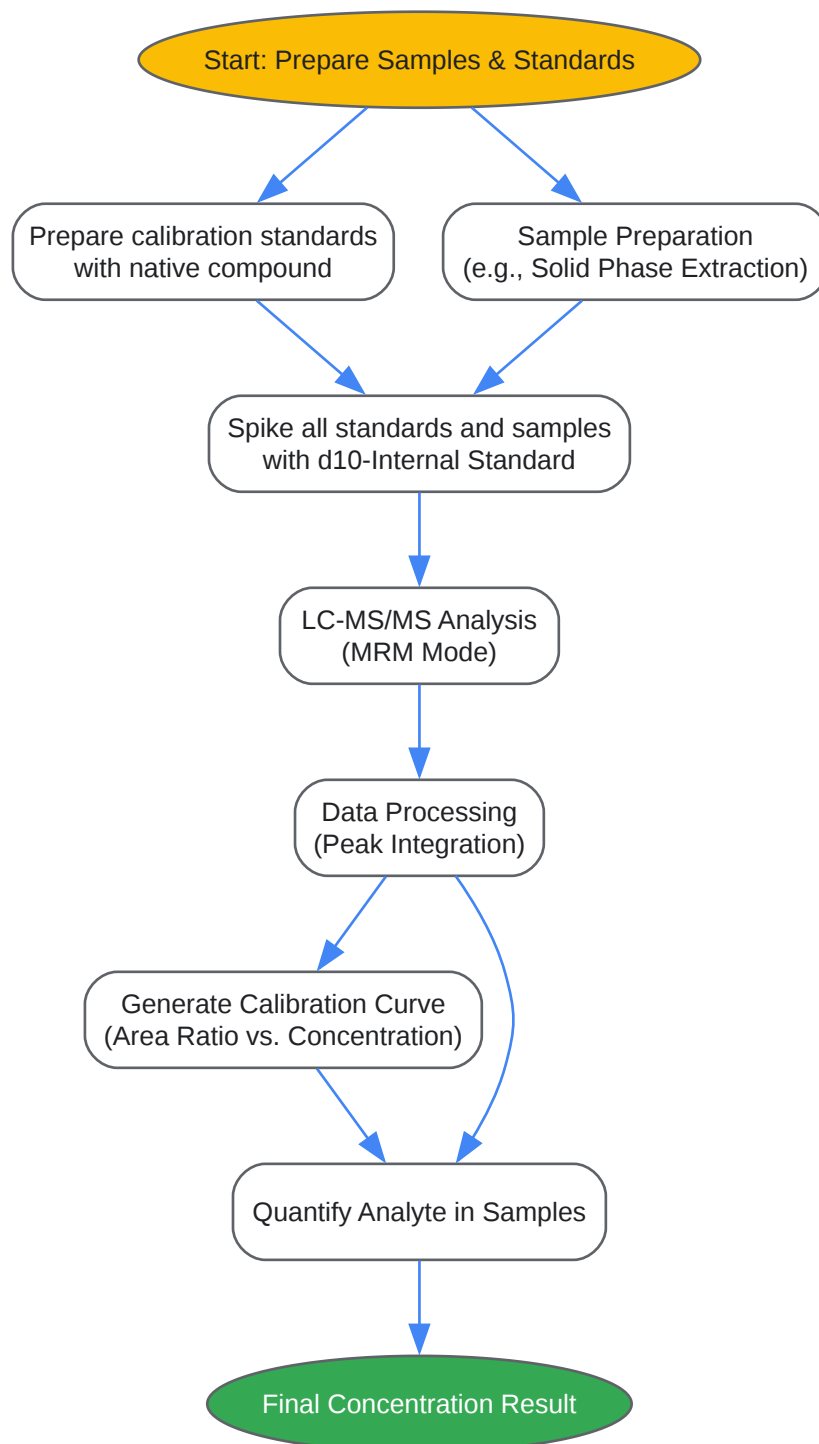
Proposed Synthesis Workflow



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Caption: Proposed workflow for the synthesis of the target compound.

Analytical Workflow using LC-MS/MS



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Caption: Workflow for quantification using the deuterated standard.

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References

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